

# synonyms for Allyl (3-methylbutoxy)acetate

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## Compound of Interest

Compound Name: **Allyl (3-methylbutoxy)acetate**

Cat. No.: **B1266693**

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## An In-depth Technical Guide to **Allyl (3-methylbutoxy)acetate**

This technical guide provides a comprehensive overview of **Allyl (3-methylbutoxy)acetate**, a significant compound in the fragrance and chemical industries. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its synonyms, physicochemical properties, synthesis, and safety.

## Synonyms

**Allyl (3-methylbutoxy)acetate** is known by a variety of names in scientific literature and commercial contexts. A comprehensive list of these synonyms is provided below to aid in identification and literature searches.

- prop-2-enyl 2-(3-methylbutoxy)acetate[1][2][3][4][5]
- Allyl amyl glycolate[2][3][4][5][6][7][8]
- Allyl 2-(isopentyloxy)acetate[2][7][9]
- Acetic acid, 2-(3-methylbutoxy)-, 2-propen-1-yl ester[2][6][9]
- (3-Methylbutoxy)acetic acid, 2-propenyl ester[2]
- Isoamyloxyacetic acid, allyl ester[2][6][7]
- Glycolic acid 2-pentyloxy allyl ester[2]

- Allyl isoamyl glycolate[3][4][5][6][10]
- prop-2-en-1-yl (3-methylbutoxy)acetate[3][4][5]
- Allyl (isopentyloxy)acetate[2]
- Allyl isoamyl oxyacetate[3][4][5][6]
- isoamyl allylglycolate[2][7]

## Chemical and Physical Properties

The following table summarizes the key quantitative data for **Allyl (3-methylbutoxy)acetate**, facilitating easy comparison and reference.

Property	Value	Source(s)
CAS Number	67634-00-8	[1][2][7][8][10][11][12][13]
EINECS Number	266-803-5	[2][7][10][11]
Molecular Formula	C10H18O3	[2][7][9][10][11][12][13]
Molecular Weight	186.25 g/mol	[2][7][8][10][11][12][13]
Appearance	Colorless liquid	[7][9][10][11][12]
Boiling Point	206-226 °C	[7][10][12]
Density	0.937 g/mL at 25 °C	[7][10][12]
Refractive Index	1.4317 at 20 °C	[7][10][12]
Flash Point	94 °C (201.2 °F)	[11]
Vapor Pressure	0.037 mmHg at 25°C	[11]
Log P	2.72	[11]
Acute Toxicity (inhalation)	LC50: 0.43 mg/L (4h, rat)	[12]
No-Observed-Adverse-Effect Level (NOAEL)	100 mg/kg bw/day	[12]

# Experimental Protocols

## Synthesis of Allyl (3-methylbutoxy)acetate

The synthesis of **Allyl (3-methylbutoxy)acetate** is a two-step process.<sup>[7][11][12]</sup> The following protocol outlines the methodology based on descriptions found in the literature.

### Step 1: Synthesis of Sodium Amylglycolate

- **Reaction Setup:** In a reaction vessel equipped with a stirrer, thermometer, and condenser, combine chloroacetic acid and isoamyl alcohol.
- **Addition of Base:** Slowly add a solution of sodium hydroxide. The reaction is exothermic and may require cooling to maintain the desired temperature.
- **Phase-Transfer Catalyst:** Introduce a suitable phase-transfer catalyst to facilitate the reaction between the aqueous and organic phases.
- **Reaction Monitoring:** Monitor the progress of the esterification reaction by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** Upon completion, neutralize the reaction mixture and separate the organic layer. Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain the intermediate, sodium amylglycolate.

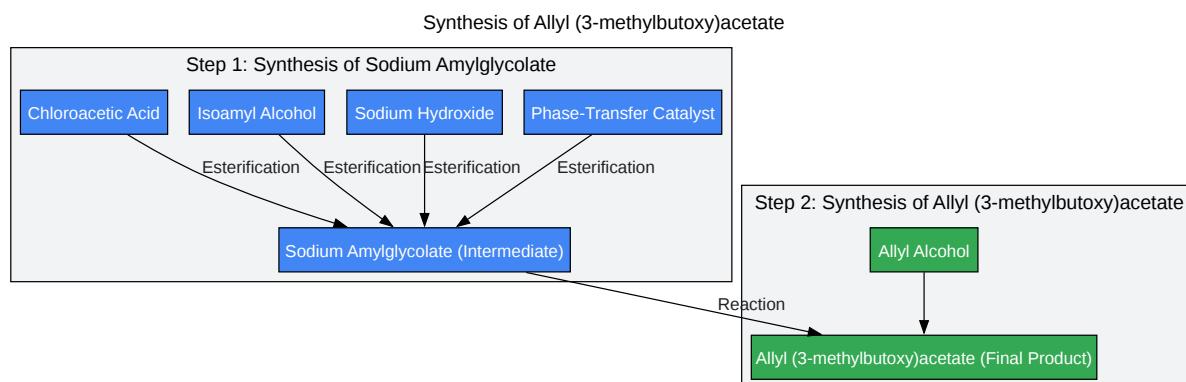
### Step 2: Synthesis of **Allyl (3-methylbutoxy)acetate**

- **Reaction Setup:** In a clean, dry reaction vessel, dissolve the sodium amylglycolate intermediate from Step 1 in a suitable solvent.
- **Addition of Allyl Alcohol:** Add allyl alcohol to the reaction mixture.
- **Reaction Conditions:** Heat the mixture to reflux and maintain this temperature until the reaction is complete, as monitored by TLC or GC.
- **Purification:** After completion, cool the reaction mixture and perform a suitable work-up, which may include washing with water and brine, drying over an anhydrous salt, and filtration.

- Final Product: Purify the crude product by vacuum distillation to obtain pure **Allyl (3-methylbutoxy)acetate**.

## Visualizations

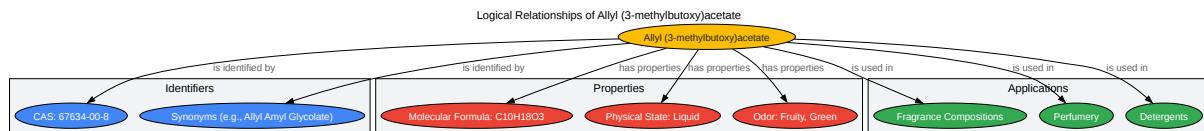
### Synthesis Workflow



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Caption: Two-step synthesis of **Allyl (3-methylbutoxy)acetate**.

## Logical Relationships



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Caption: Key attributes and uses of **Allyl (3-methylbutoxy)acetate**.

## Applications

**Allyl (3-methylbutoxy)acetate** is primarily utilized as a fragrance ingredient in a variety of consumer products.<sup>[14]</sup> Its strong, fruity, and green aroma with a pineapple-like modification makes it a valuable component in:

- Perfumery: It is used to impart fresh and fruity notes to fine fragrances.<sup>[11][14]</sup>
- Detergents and Cleaners: The compound is incorporated into household products such as detergents, air fresheners, and surface cleaners to provide a pleasant scent.<sup>[7][11][12][14]</sup>
- Cosmetics: It can be found in various cosmetic products as a fragrance component.<sup>[14]</sup>

## Safety Information

- Acute Toxicity: The substance is harmful if swallowed and fatal if inhaled.<sup>[1]</sup>
- Environmental Hazards: It is very toxic to aquatic life with long-lasting effects.<sup>[1]</sup>
- Reactivity: **Allyl (3-methylbutoxy)acetate** may react exothermically with strong oxidizing acids.<sup>[7][12]</sup> It can also generate heat with caustic solutions and may produce flammable hydrogen with alkali metals, hydrides, and other reducing agents.<sup>[2][7][12]</sup>

- Combustibility: The material is combustible but will not ignite readily.[[1](#)][[7](#)]

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